

Personal protective equipment for handling 1,2-Dibromo-1-iodotrifluoroethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,2-Dibromo-1-iodotrifluoroethane**

Cat. No.: **B1349380**

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Essential Safety and Handling Guide for 1,2-Dibromo-1-iodotrifluoroethane

Disclaimer: A specific Safety Data Sheet (SDS) for **1,2-Dibromo-1-iodotrifluoroethane** was not publicly available at the time of this writing. The following guidance is based on the safety data of structurally similar compounds, including 2-Iodo-1,1,1-trifluoroethane, 1,1,2-Trichloro-1,2,2-trifluoroethane, and 2,2-Dibromo-1,1,1-trifluoroethane. It is imperative to handle this chemical with caution and to consult with a certified safety professional before use.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **1,2-Dibromo-1-iodotrifluoroethane**. The procedural, step-by-step guidance is designed to directly answer specific operational questions and build trust by providing value beyond the product itself.

Hazard Identification and Classification

Based on analogous compounds, **1,2-Dibromo-1-iodotrifluoroethane** is anticipated to be a hazardous substance. The primary hazards are expected to include:

- Skin Irritation: May cause skin irritation upon contact.[1][2]
- Serious Eye Irritation: Contact with eyes may cause serious irritation.[1][2]
- Respiratory Tract Irritation: Inhalation of vapors or mists may cause respiratory irritation.[2][3]

- Harmful if Swallowed or Inhaled: Ingestion or inhalation may be harmful.[3]

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of structurally similar compounds to provide an estimated profile for **1,2-Dibromo-1-iodotrifluoroethane**.

Property	2-Iodo-1,1,1-trifluoroethane	2,2-Dibromo-1,1,1-trifluoroethane	1,1,2-Trichloro-1,2,2-trifluoroethane
CAS Number	353-83-3[1][2]	421-01-2	76-13-1[4]
Molecular Formula	$C_2H_2F_3I$ [5]	$C_2HBr_2F_3$ [6]	$C_2Cl_3F_3$
Molecular Weight	209.94 g/mol [2][5]	241.83 g/mol [6]	187.38 g/mol
Appearance	Liquid[5]		
Boiling Point	54.8 °C[5]		
Density	2.13 g/mL at 25 °C[5]		
Storage Temperature	2-8°C[5][7]		

Operational and Disposal Plans

Personal Protective Equipment (PPE)

When handling **1,2-Dibromo-1-iodotrifluoroethane**, the following personal protective equipment is mandatory:

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles or a full-face shield are required. [1]
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation before use.
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn. Ensure that skin is not exposed.
Respiratory Protection	Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors. [3] If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible.
 - Confirm that all necessary PPE is available and in good condition.
 - Prepare your work area within a certified chemical fume hood.
 - Have spill control materials (e.g., absorbent pads, vermiculite) readily available.
- Handling the Chemical:
 - Before use, allow the container to reach room temperature.
 - Carefully open the container, avoiding any splashing.
 - Use only the required amount of the chemical for your experiment.

- Keep the container tightly closed when not in use.[[1](#)]
- Avoid contact with skin and eyes and do not breathe vapors.[[1](#)]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[[1](#)]
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Properly store or dispose of the chemical as outlined below.

Storage Plan

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[[1](#)]
- Protect from light.[[1](#)]
- Store at a recommended temperature of 2-8°C.[[5](#)][[7](#)]
- Keep away from incompatible materials such as strong oxidizing agents.[[1](#)]

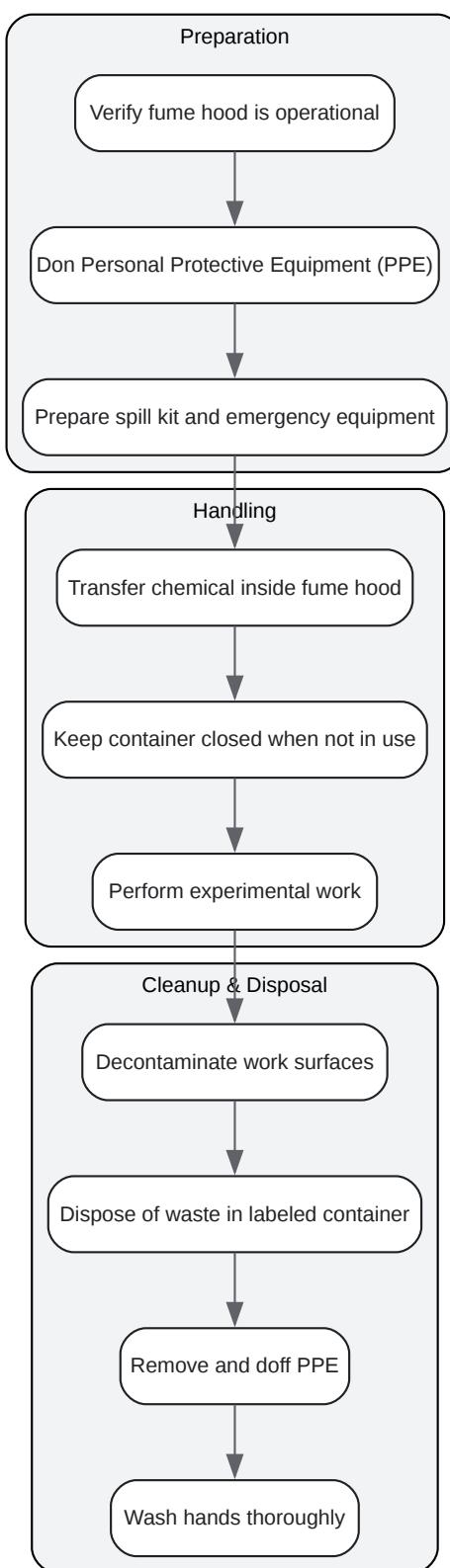
Disposal Plan

- All waste containing **1,2-Dibromo-1-iodotrifluoroethane** must be considered hazardous waste.
- Collect waste in a suitable, labeled, and closed container.[[1](#)]
- Dispose of the contents and container to an approved waste disposal plant.[[1](#)]
- Do not allow the chemical to enter the environment, drains, or sewer systems.[[1](#)][[4](#)]
- Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

Emergency Procedures

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [8]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists. [1] [8]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [1]
Ingestion	Do not induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [8]
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with inert material (e.g., sand, silica gel) and place it in a suitable container for disposal. [1] Ventilate the area and wash the spill site after material pickup is complete.

Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling of **1,2-Dibromo-1-iodotrifluoroethane**.

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